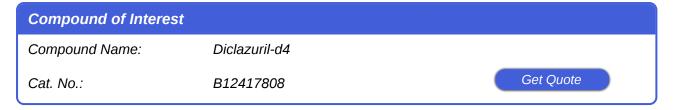


In-Depth Technical Guide to the Safe Handling of Diclazuril-d4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling procedures, and toxicological data for **Diclazuril-d4**. Given that **Diclazuril-d4** is a deuterated form of Diclazuril, its chemical and toxicological properties are considered analogous to the parent compound. All data presented herein pertains to Diclazuril and should be applied with due diligence to its deuterated analogue.

Section 1: Hazard Identification and Classification

Diclazuril is classified as a substance with potential health hazards. The primary concerns are reproductive toxicity and organ damage through prolonged or repeated exposure.

GHS Hazard Statements:

- H361d: Suspected of damaging the unborn child.[1][2][3][4]
- H373: May cause damage to organs (Lungs, Lymph nodes, Liver) through prolonged or repeated exposure.[1]

Signal Word: Warning[3][4]

Hazard Pictograms:



Pictogram Hazard Class		
Health Hazard	Reproductive Toxicity, Specific Target Organ Toxicity	

Section 2: Toxicological Data

The following tables summarize the available acute toxicity data for Diclazuril. These studies were conducted following standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Table 1: Acute Oral Toxicity[1][4][5][6]

Species	Route	LD50 (mg/kg bw)	Method
Rat	Oral	>5000	OECD Test Guideline 420
Mouse	Oral	>5000	OECD Test Guideline 420
Dog	Oral	>5000	OECD Test Guideline 420

Table 2: Acute Dermal Toxicity[1][4][6]

Species Route		LD50 (mg/kg bw)	Method
Rabbit	Dermal	>4000	OECD Test Guideline 402

Table 3: Acute Inhalation Toxicity[2][4][5][6]

Species	Route	LC50 (mg/L)	Exposure Time	Method
Rat	Inhalation	>2.24	4 hours	OECD Test Guideline 403

Section 3: Experimental Protocols



The toxicological data presented in this guide are derived from studies conducted in accordance with internationally recognized guidelines. The following provides an overview of the methodologies employed in these key experiments.

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is designed to assess the acute toxic effects of a substance following oral administration.[5][6][7][8][9] A stepwise procedure is used where groups of animals, typically female rats, are dosed at one of a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg). [6][9] The initial dose is selected based on a preliminary "sighting study" to identify a dose that produces signs of toxicity without mortality.[6][8][9] Subsequent dosing depends on the observed outcomes.[6] Animals are observed for a total of 14 days for signs of toxicity and mortality.[7][9] This procedure aims to identify a dose that causes evident toxicity, allowing for classification of the substance's hazard, while minimizing animal mortality.[5][6][7]

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline evaluates the potential adverse effects of a substance from a single dermal exposure.[10][11] The test substance is applied uniformly to a shaved area of the skin (approximately 10% of the body surface) of the test animals, usually rabbits or rats.[10][12] The application site is then covered with a porous gauze dressing for a 24-hour exposure period, after which the residual test substance is removed.[10][12] Animals are observed for 14 days for signs of dermal irritation, systemic toxicity, and mortality.[10][11] This test determines the median lethal dose (LD50) and provides information for hazard classification and labeling.[10]

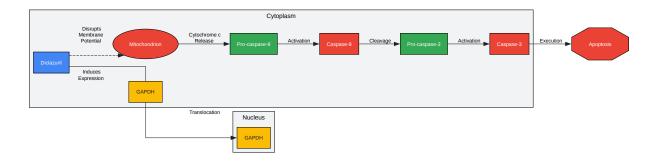
OECD Test Guideline 403: Acute Inhalation Toxicity

This test provides information on health hazards arising from short-term inhalation exposure to a chemical.[13][14][15][16] The test involves exposing animals, typically rats, to the substance as a gas, vapor, aerosol, or particulate for a defined period, usually 4 hours.[13][14][15][16] A traditional protocol involves exposing groups of animals to at least three different concentrations to determine the median lethal concentration (LC50).[13][14][15] A "Concentration x Time" (CxT) protocol may also be used to assess the relationship between concentration, exposure duration, and toxicity.[13][14][15] Following exposure, animals are observed for at least 14 days.[13][16]



Section 4: Signaling Pathway of Diclazuril-Induced Apoptosis

Diclazuril has been shown to induce apoptosis in the protozoan parasite Eimeria tenella. This process involves the nuclear translocation of Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH), a key glycolytic enzyme, and the subsequent activation of an intrinsic caspasemediated cell death pathway.



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Caption: Diclazuril-induced apoptosis in Eimeria tenella.

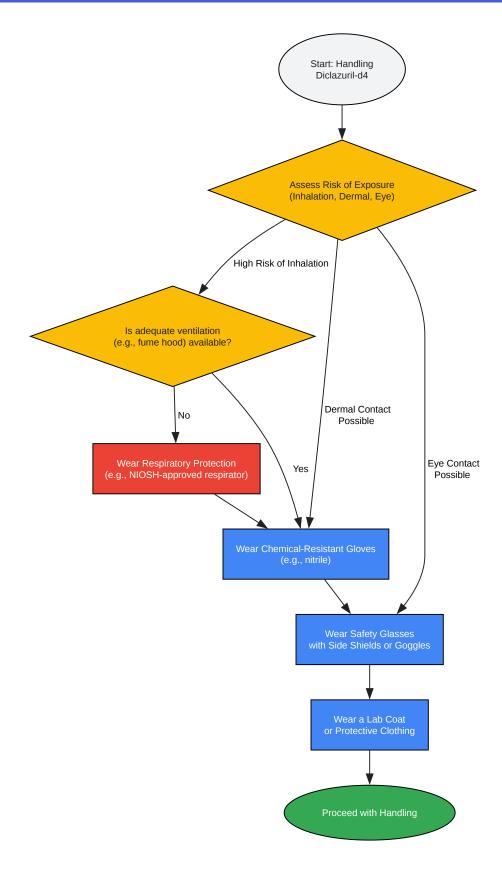
Pathway Description: Diclazuril treatment leads to an increased expression of GAPDH in the cytoplasm.[3][17] This is followed by the translocation of GAPDH into the nucleus.[3][17] Concurrently, Diclazuril disrupts the mitochondrial membrane potential, leading to the release of cytochrome c.[18] This event triggers the activation of the intrinsic apoptotic pathway, characterized by the activation of caspase-9, which in turn activates the executioner caspase-3, ultimately leading to programmed cell death.[3][17][18]



Section 5: Safe Handling and Emergency Procedures Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific handling conditions. The following diagram outlines a general workflow for selecting adequate PPE.





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Caption: Personal Protective Equipment (PPE) selection workflow.



First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

General Advice: In case of accident or if you feel unwell, seek medical advice immediately.[1][2] First aid responders should use recommended PPE.[1]

- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[1][3][4]
- Skin Contact: Immediately flush skin with plenty of soap and water.[1][3][4] Remove contaminated clothing and shoes.[1][3][4] Wash clothing before reuse.[1][3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[1] [2][3][4]
- Ingestion: Do NOT induce vomiting.[1][2][3][4] Rinse mouth thoroughly with water.[1][2][3][4] Get medical attention.[1][2][3][4]

Spillage and Disposal

- Spills: In case of a spill, avoid dust formation.[1] Use personal protective equipment.[3] Contain the spill and collect with an inert absorbent material.[3] Dispose of the waste in an approved waste disposal plant.[1][3] Local authorities should be advised if significant spillages cannot be contained.[1][2][3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3]

Section 6: Storage and Stability

- Storage: Keep in properly labeled containers.[1][3] Store in a cool, dry, and well-ventilated area. Store locked up.[3][4]
- Stability: Stable under normal conditions.[1][4][19]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][4][19]



 Hazardous Decomposition Products: No hazardous decomposition products are known under normal conditions of use.[1][4][19]

This technical guide is intended to provide comprehensive safety information for the handling of **Diclazuril-d4**. It is imperative that all users read and understand this information before working with this compound. Always adhere to good laboratory practices and local safety regulations.

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